

# methyl nitrite photolysis half-life sunlight

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## Compound Focus: Methyl nitrite

CAS No.: 624-91-9

Cat. No.: S574761

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## Methyl Nitrite Photodissociation Data

The table below summarizes key parameters from a molecular beam study on **methyl nitrite** photodissociation. This data provides insight into its photochemical behavior but does not directly translate to a half-life in sunlight [1].

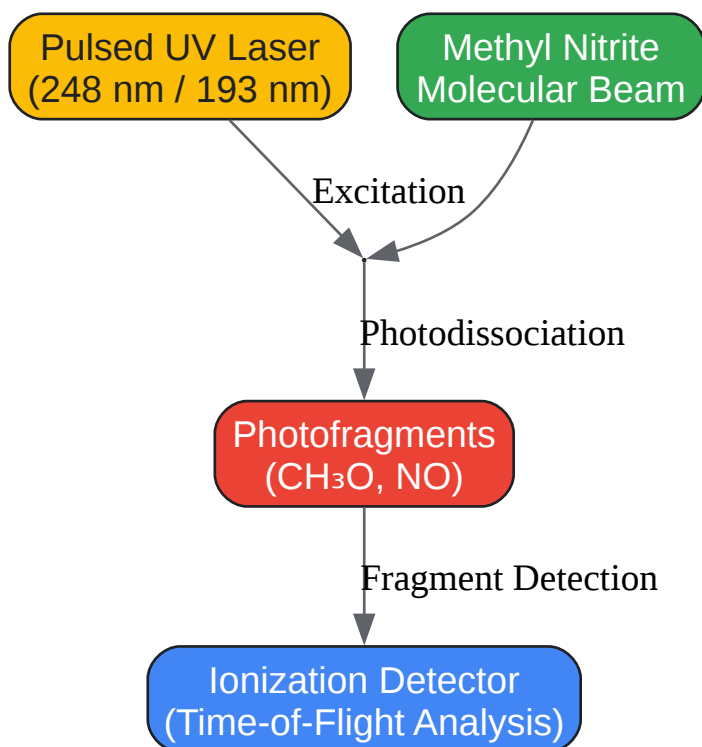
Parameter	Details
Molecule Studied	Methyl Nitrite (CH <sub>3</sub> ONO)
Excitation Band	Second UV absorption band (B band)
Wavelengths	248 nm, 193 nm
Anisotropy Parameter (β)	1.36 ± 0.10 (248 nm), 1.08 ± 0.07 (193 nm)
Key Finding	Dissociation is faster than a typical rotational period.
Excited Methoxy Yield	Production quantum yield of electronically excited methoxy fragment is < 7% (at 193 nm).

## Experimental Protocol: Molecular Beam Photofragment Spectroscopy

The quantitative data in the table was generated using a specific methodology [1]:

- **Apparatus:** A molecular beam photofragment spectroscopy setup was used. A beam of **methyl nitrite** molecules was collimated and cooled to a very low rotational temperature ( $T_{\text{rot}} < 10$  K).
- **Photodissociation:** The molecular beam was crossed with a pulsed UV laser at precisely 248 nm or 193 nm to initiate photodissociation ( $\text{CH}_3\text{ONO} + h\nu \rightarrow \text{CH}_3\text{O} + \text{NO}$ ).
- **Fragment Detection:** The resulting nitric oxide (NO) fragments were ionized and their arrival times and positions were detected. Analyzing the time-of-flight (TOF) spectra and angular distributions of these fragments allowed researchers to determine the anisotropy parameter ( $\beta$ ) and the energy partitioning in the reaction.

The following diagram illustrates the core logical relationship and workflow of this experimental method:



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Experimental workflow for **methyl nitrite** photodissociation study using molecular beam spectroscopy [1].

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## References

1. Molecular beam study of methyl photodissociation after... nitrite [[link.springer.com](https://link.springer.com)]

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